

A Comprehensive Technical Guide to 4-Bromo-2,N,N-trimethylaniline

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Compound of Interest

Compound Name: 4-Bromo-2,N,N-trimethylaniline

Cat. No.: B1280631

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 50638-49-8

This technical guide provides an in-depth overview of **4-Bromo-2,N,N-trimethylaniline**, a halogenated aromatic amine of interest in various chemical research and development sectors. This document consolidates its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and a summary of its current known applications and safety information.

Core Properties and Data

4-Bromo-2,N,N-trimethylaniline is a substituted aniline derivative. The presence of a bromine atom and methyl groups on the aniline scaffold imparts specific chemical reactivity and physical characteristics to the molecule.

Physicochemical Properties

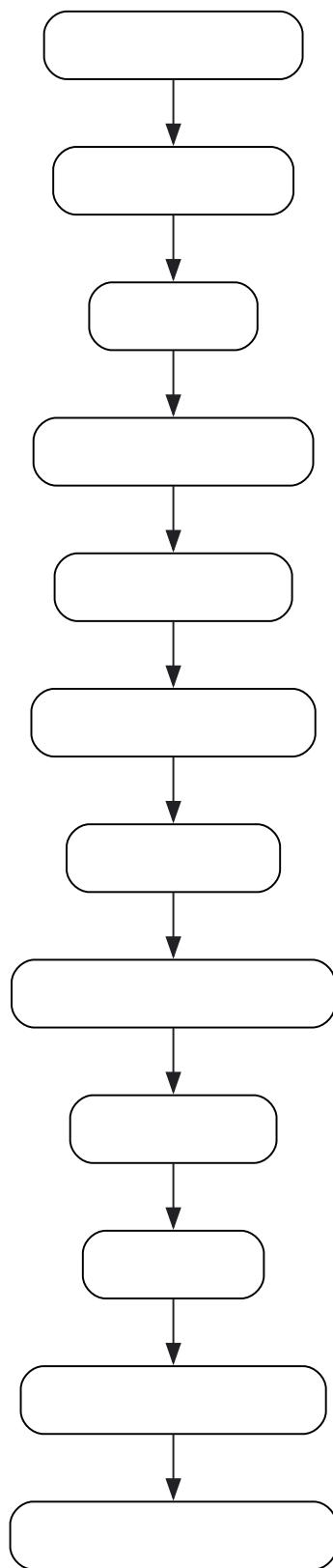
A summary of the key physicochemical properties of **4-Bromo-2,N,N-trimethylaniline** is presented in the table below. This data is essential for its handling, application in reactions, and purification.

Property	Value	Source
CAS Number	50638-49-8	[1] [2]
Molecular Formula	C ₉ H ₁₂ BrN	[1]
Molecular Weight	214.11 g/mol	[3]
Melting Point	54 °C	[3]
Boiling Point	148 °C at 17 mmHg	[3]
Purity	≥98.0%	[3]

Synthesis Protocol

While a specific, peer-reviewed synthesis protocol for **4-Bromo-2,N,N-trimethylaniline** is not readily available in the searched literature, a general and plausible synthetic route can be extrapolated from standard organic chemistry principles and procedures for analogous compounds. The most direct approach would be the bromination of 2,N,N-trimethylaniline.

Experimental Workflow: Synthesis of **4-Bromo-2,N,N-trimethylaniline**

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Caption: Synthetic workflow for **4-Bromo-2,N,N-trimethylaniline**.

Detailed Methodology

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve 2,N,N-trimethylaniline in a suitable solvent such as glacial acetic acid.
- **Bromination:** Cool the solution in an ice bath to 0-5 °C. Slowly add a stoichiometric equivalent of bromine (Br₂), dissolved in the same solvent, dropwise to the stirred solution. The reaction is exothermic and the temperature should be maintained below 10 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the mixture into a beaker containing a saturated aqueous solution of a reducing agent like sodium bisulfite to quench any unreacted bromine. Subsequently, neutralize the solution by the slow addition of a base, such as sodium hydroxide, until the pH is basic.
- **Extraction and Purification:** Transfer the mixture to a separatory funnel and extract the product with an appropriate organic solvent, for instance, ethyl acetate. Combine the organic layers, wash with brine, and dry over an anhydrous drying agent like magnesium sulfate. After filtering off the drying agent, concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography on silica gel or by recrystallization from a suitable solvent system to yield pure **4-Bromo-2,N,N-trimethylaniline**.

Spectroscopic Data

At present, detailed experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **4-Bromo-2,N,N-trimethylaniline** is not widely published. Researchers are advised to acquire this data on their synthesized or procured material for verification of its structure and purity.

Applications and Biological Relevance

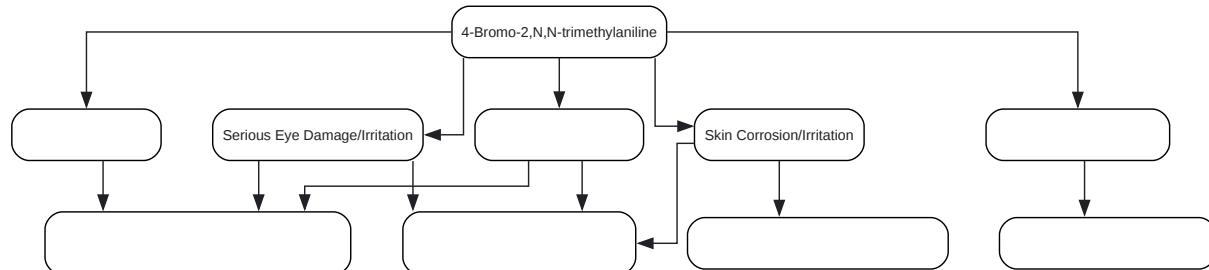
The current scientific literature does not indicate significant research into the biological activities or specific signaling pathway interactions of **4-Bromo-2,N,N-trimethylaniline**. Its primary utility appears to be as a chemical intermediate in organic synthesis. Halogenated

anilines are versatile building blocks in the synthesis of more complex molecules, including pharmaceuticals, agrochemicals, and materials for electronics. The bromine atom provides a reactive handle for various cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig couplings), allowing for the introduction of diverse functionalities.

Safety and Handling

As with all halogenated aromatic amines, **4-Bromo-2,N,N-trimethylaniline** should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Hazard and Precautionary Statement Relationship



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Caption: Relationship between hazards and precautionary measures.

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References

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